

Essential Safety and Logistical Information for Handling 2,5-Dibromotoluene

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Compound of Interest

Compound Name: 2,5-Dibromotoluene

Cat. No.: B165575

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This document provides critical safety protocols and logistical plans for the handling and disposal of **2,5-Dibromotoluene** (CAS No. 615-59-8). The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Hazard Identification and Immediate Precautions

2,5-Dibromotoluene is a hazardous chemical that requires careful handling. It is classified as a skin and eye irritant and may cause respiratory irritation.^[1] All personnel must be familiar with the hazards and strictly adhere to the safety procedures outlined below.

Key Hazards:

- Skin Irritation: Causes skin irritation.^[1]
- Eye Irritation: Causes serious eye irritation.^[1]
- Respiratory Irritation: May cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

The selection and proper use of PPE are paramount to ensure the safety of laboratory personnel. The following table summarizes the required PPE for handling **2,5-**

Dibromotoluene.

PPE Category	Specification	Rationale
Hand Protection	Chemically resistant gloves (Nitrile, Neoprene, or Butyl Rubber recommended).	To prevent skin contact and irritation. While specific breakthrough times for 2,5-Dibromotoluene are not readily available, halogenated aromatic hydrocarbons can penetrate some glove materials. Regularly inspect gloves for any signs of degradation or perforation and replace them immediately if compromised.
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and vapors that can cause serious eye irritation.
Skin and Body Protection	A flame-resistant lab coat. For tasks with a higher risk of splashing, a chemically resistant apron over the lab coat is recommended.	To protect the skin from accidental contact.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are not sufficient to maintain exposure below acceptable limits, a NIOSH-approved respirator with an organic vapor cartridge is required.	To prevent inhalation of vapors that can cause respiratory tract irritation.

Operational Plan for Handling

A systematic approach to handling **2,5-Dibromotoluene** is crucial for minimizing exposure and ensuring safety.

Engineering Controls

- Ventilation: All work with **2,5-Dibromotoluene** must be conducted in a well-ventilated area.
- Chemical Fume Hood: For procedures that may generate vapors or aerosols, a certified chemical fume hood is mandatory.
- Eyewash Stations and Safety Showers: Ensure that a fully functional and regularly tested emergency eyewash station and safety shower are readily accessible within a 10-second travel distance (approximately 55 feet) from the work area. The path to this equipment must be unobstructed.

Standard Handling Procedure

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Dispensing: When transferring or dispensing the chemical, do so slowly and carefully to avoid splashing. Use appropriate tools such as a pipette with a bulb or a graduated cylinder.
- Heating: If heating is required, use a well-controlled heating mantle or water bath. Avoid open flames.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all work surfaces.

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

Exposure Response

Exposure Route	Immediate Action
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing while under the safety shower. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with a continuous stream of water for at least 15 minutes at an emergency eyewash station. Hold the eyelids open to ensure complete irrigation of the eye and eyelid surfaces. Seek immediate medical attention.
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water. Seek immediate medical attention.

Spill Response

- Evacuate: Immediately alert others in the vicinity and evacuate the area if the spill is large or in a poorly ventilated space.
- Ventilate: Increase ventilation to the area.
- Contain: For small spills, contain the liquid with an inert absorbent material such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels to absorb the initial spill.
- Neutralize/Absorb: Once contained, cover the spill with an absorbent material.

- **Collect:** Carefully collect the absorbed material and any contaminated items into a designated, labeled, and sealed container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water.

Disposal Plan

Proper disposal of **2,5-Dibromotoluene** and associated waste is essential to prevent environmental contamination and comply with regulations.

Waste Segregation and Collection

- **Halogenated Organic Waste:** All liquid waste containing **2,5-Dibromotoluene** must be collected in a clearly labeled, leak-proof container designated for "Halogenated Organic Waste."
- **Contaminated Solids:** All solid waste, including contaminated gloves, bench paper, and absorbent materials, must be collected in a separate, labeled, and sealed container for "Contaminated Solid Waste."
- **Empty Containers:** "RCRA empty" containers (those that have been triple-rinsed) can be disposed of as non-hazardous waste. The rinsate from cleaning the containers must be collected as halogenated organic waste.

Step-by-Step Disposal Procedure

- **Waste Collection:** During your experiment, collect all waste streams in their designated, labeled containers.
- **Container Management:** Keep waste containers closed when not in use. Do not overfill containers; fill to a maximum of 80% capacity to allow for vapor expansion.
- **Storage:** Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- **Disposal Request:** When waste containers are ready for disposal, follow your institution's hazardous waste disposal procedures. This typically involves completing a hazardous waste

pickup request form and scheduling a pickup with the Environmental Health and Safety (EHS) department.

Quantitative Data Summary

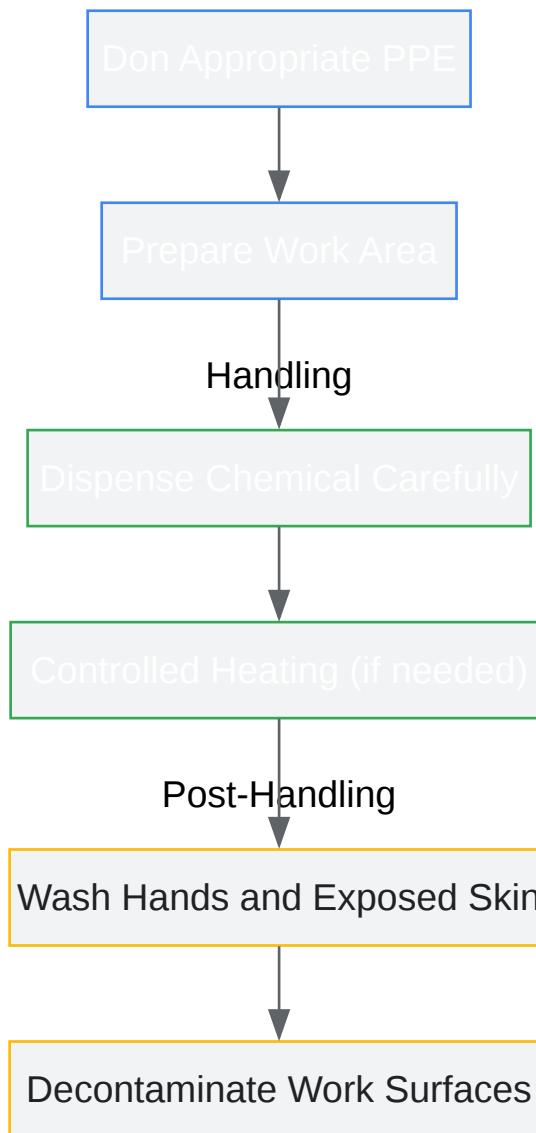
The following table summarizes key quantitative data for **2,5-Dibromotoluene**.

Property	Value
CAS Number	615-59-8
Molecular Formula	C ₇ H ₆ Br ₂
Molecular Weight	249.93 g/mol
Appearance	Colorless to pale yellow liquid
Melting Point	5-6 °C
Boiling Point	236 °C at 760 mmHg
Density	1.815 g/mL at 25 °C
Flash Point	110 °C
Solubility	Insoluble in water. Sparingly soluble in chloroform and slightly soluble in ethyl acetate. [2]
Vapor Pressure	0.074 mmHg at 25 °C

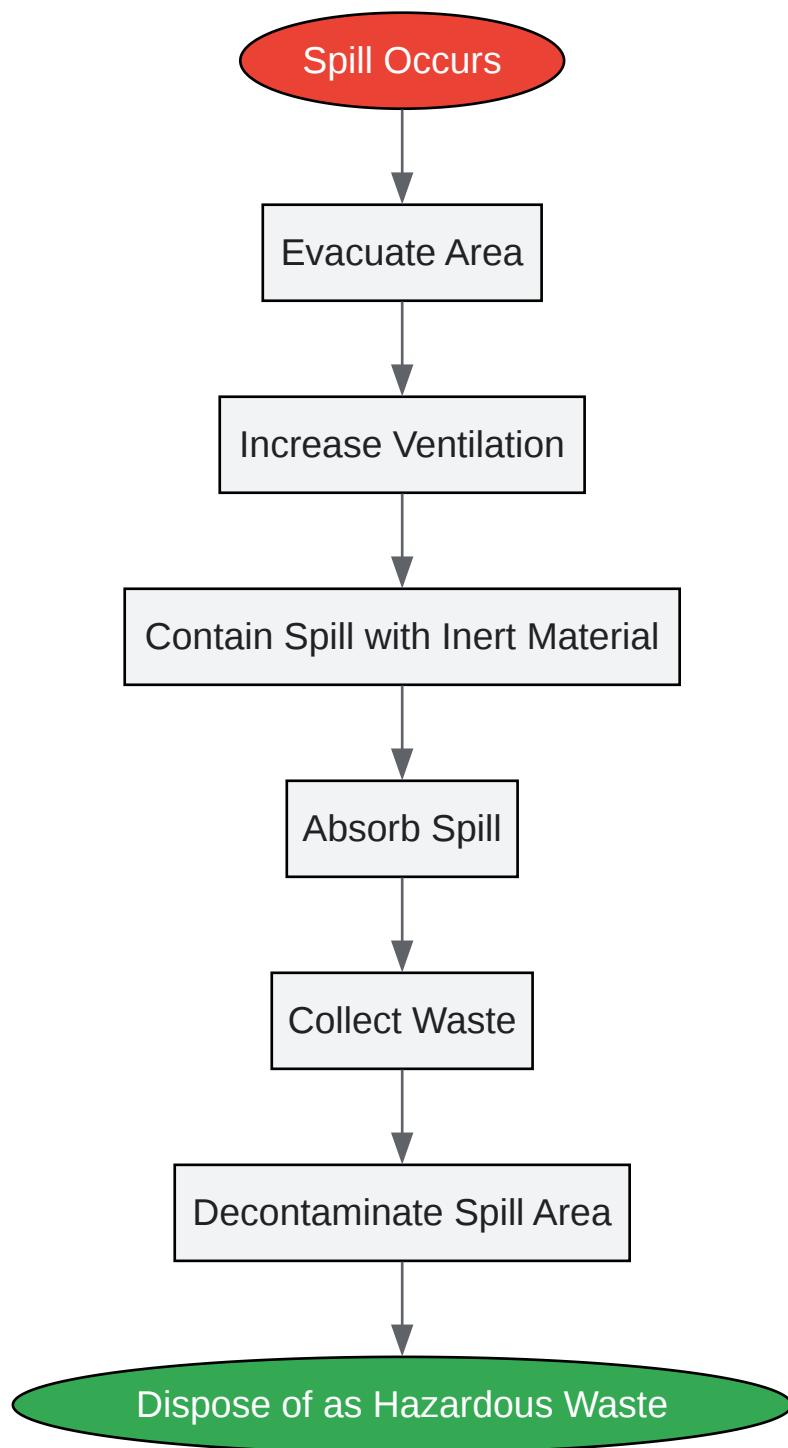
Visualized Workflows

To further clarify the procedural steps, the following diagrams illustrate the key workflows for handling and emergency response.

Preparation

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Caption: Standard workflow for handling **2,5-Dibromotoluene**.



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Caption: Step-by-step procedure for responding to a **2,5-Dibromotoluene** spill.

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References

- 1. fishersci.com [fishersci.com]
- 2. Permeation of protective clothing materials: comparison of liquid contact, liquid splashes and vapors on breakthrough times - PubMed [pubmed.ncbi.nlm.nih.gov]
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